

Technical Guide: 1-Phenylacenaphthylene (CAS 4044-56-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Phenylacenaphthylene

Cat. No.: B15397830

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Disclaimer: Publicly available information on the physico-chemical properties, experimental protocols, and biological activities of **1-phenylacenaphthylene** (CAS 4044-56-8) is limited. This guide summarizes the currently accessible data.

Introduction

This technical guide provides a summary of the known properties and supplier information for the chemical compound **1-phenylacenaphthylene**, identified by the CAS number 4044-56-8. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research. Due to the scarcity of published data, this guide will focus on the fundamental chemical identity and sourcing of this compound.

Chemical Properties

The fundamental chemical properties of **1-phenylacenaphthylene** are summarized in the table below. It is important to note that experimental data for properties such as melting point, boiling point, and solubility are not readily available in public databases.

| Property | Value | Source |
|-------------------|--------------------------------|--------|
| CAS Number | 4044-56-8 | - |
| Chemical Name | 1-phenylacenaphthylene | [1] |
| Molecular Formula | C18H12 | [2] |
| Molecular Weight | 228.29 g/mol | [2] |
| Purity | 99% (as offered by a supplier) | [1] |

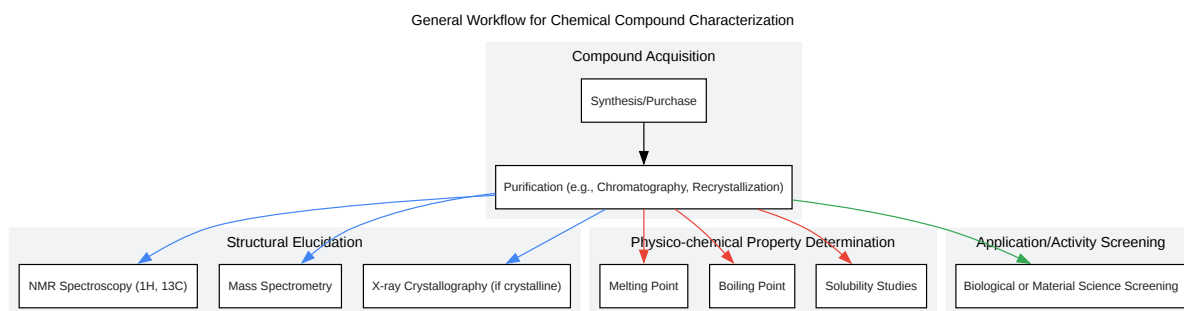
Suppliers

A known supplier for **1-phenylacenaphthylene** (CAS 4044-56-8) is listed below. It is recommended to contact the supplier directly for detailed specifications, availability, and safety data sheets.

- ZHENGZHOU JIUYI TIME NEW MATERIALS CO.,LTD[1]

Experimental Protocols

A comprehensive search of scientific literature and chemical databases did not yield any specific experimental protocols for the synthesis, purification, or application of **1-phenylacenaphthylene**. For researchers interested in working with this compound, general organic synthesis techniques for analogous aromatic hydrocarbons may serve as a starting point. A generic workflow for the characterization of a novel or sparsely documented chemical compound is depicted in the diagram below.



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General workflow for characterizing a chemical compound.

Signaling Pathways and Biological Activity

There is no information available in the public domain regarding any signaling pathways modulated by or the biological activity of **1-phenylacenaphthylene**. The applications for this compound remain to be elucidated through future research.

Conclusion

1-phenylacenaphthylene (CAS 4044-56-8) is a commercially available compound with a defined molecular formula and weight. However, a significant data gap exists concerning its detailed physical properties, experimental methodologies, and potential applications. This guide serves as a foundational document, and it is anticipated that further research will be necessary to fully characterize this molecule and explore its utility in various scientific domains.

Researchers are encouraged to perform their own comprehensive analyses to determine the properties and potential of this compound.

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References

- 1. 1-phenylacenaphthylene | China | Manufacturer | ZHENGZHOU JIUYI TIME NEW MATERIALS CO.,LTD [m.chemicalbook.com]
- 2. 1-Phenylacenaphthylene | C₁₈H₁₂ | CID 13119282 - PubChem [pubchem.ncbi.nlm.nih.gov]
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